4-Azido-4-deoxy-D-glucose: Chemical Architecture, Synthesis, and Applications

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Compound of Interest

Compound Name:	*4-azido-4-deoxy-D-glucose*
Cat. No.:	*B14768920*

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Executive Summary

4-Azido-4-deoxy-D-glucose (4-AzGlc) is a specialized glucose analog where the hydroxyl group at the C4 position is replaced by an azido (

) moiety. Unlike its C2 (2-NBDG, 2-AA) or C6 analogs, which are primarily used for general metabolic labeling, 4-AzGlc functions mechanistically as a chain terminator in glycogen and starch biosynthesis. Its structural modification at the C4 position—the acceptor site for glycosidic bond formation—blocks elongation, making it a potent tool for studying glycosyltransferases like glycogen synthase. Furthermore, the azide group serves as a bioorthogonal handle for "click chemistry" (CuAAC), enabling the ex vivo labeling and visualization of terminated glycan chains.

Chemical Structure and Physical Properties[1][2]

Structural Architecture

The defining feature of 4-AzGlc is the presence of an azido group at carbon-4. Crucially, the stereochemistry at C4 determines the identity of the sugar.

- Configuration: The azide group occupies the equatorial position in the

chair conformation. This equatorial orientation retains the gluco-configuration.

- Stereochemical Note: If the substituent at C4 were axial, the molecule would be 4-azido-4-deoxy-D-galactose. Therefore, synthesis must strictly control this stereocenter, typically via inversion of a galactose precursor.

Physical Properties Table

Property	Data	Notes
IUPAC Name	4-Azido-4-deoxy-D-glucopyranose	
CAS Number	74593-35-4	
Molecular Formula		
Molecular Weight	205.17 g/mol	
Appearance	Off-white syrup to low-melting solid	Often hygroscopic
Solubility	Water, Methanol, DMSO	High polarity due to free -OH groups
Stability	Stable at	Azide group is stable at physiological pH

Structural Visualization

The following diagram illustrates the chemical structure and the critical equatorial orientation of the C4-azide.



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Caption: Structural logic of **4-Azido-4-deoxy-D-glucose** showing the critical C4 modification.

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Synthesis: The "Galacto-Inversion" Strategy

Synthesis of 4-AzGlc requires a strategic inversion of configuration. Direct substitution on a glucose scaffold is difficult because the leaving group would be equatorial, making

attack sterically unfavorable and leading to the galacto (axial) product.

Therefore, the standard protocol utilizes a Galactose derivative (with an axial C4-OH) as the starting material.

Synthetic Workflow

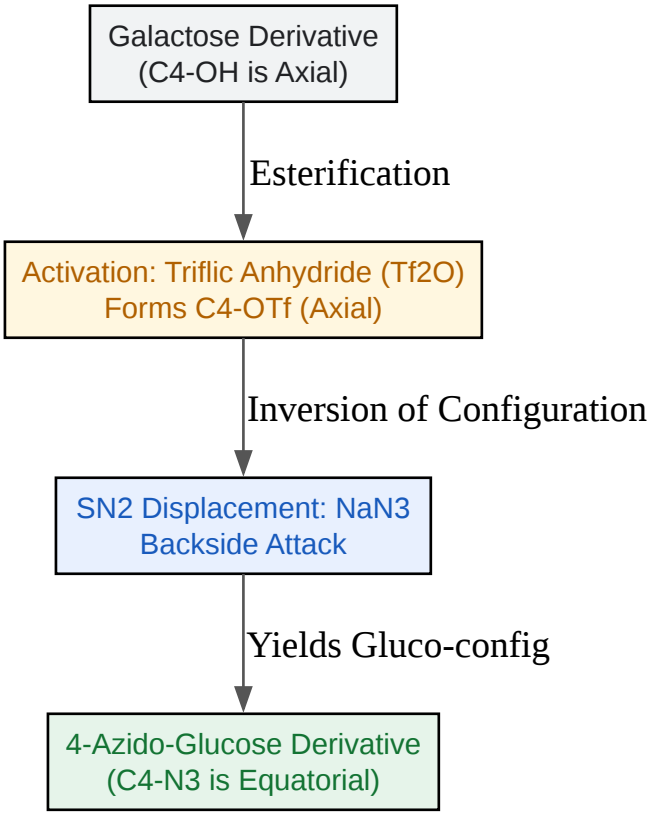
- Starting Material: Methyl 2,3,6-tri-O-benzoyl-

  -D-galactopyranoside. The C4-OH is axial.
- Activation: The C4-OH is activated as a triflate (OTf), a potent leaving group.
- Displacement (

  ): Treatment with sodium azide (

) effects a backside attack.
  - Mechanism:[1][2] The azide attacks from the equatorial face, displacing the axial triflate.
  - Result: The substituent inverts from axial (Gal) to equatorial (Glc).
- Deprotection: Removal of benzoyl groups yields the free 4-Azido-Glucose.

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Caption: The "Galacto-Inversion" route ensures the correct stereochemistry for 4-Azido-Glucose.

Functional Properties & Applications

Mechanism of Action: Chain Termination

In glycobiology, the C4-hydroxyl of glucose is the nucleophile that attacks the activated donor (UDP-Glucose) to elongate glycogen or starch chains (

-1,4 linkages).

- The Blockade: When 4-AzGlc is converted to UDP-4-AzGlc inside the cell (or in vitro), it is recognized by Glycogen Synthase.
- Incorporation: The enzyme transfers the 4-AzGlc residue to the non-reducing end of the glycogen chain.

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- Termination: The newly added glucose unit lacks a C4-hydroxyl. It presents an unreactive azide group instead. No further glucose units can be added, effectively terminating the chain.

Click Chemistry (CuAAC)

The azide group is bioorthogonal, meaning it does not react with native biological functional groups. It reacts specifically with alkynes in the presence of Copper(I) catalysts.

- Application: After enzymatic incorporation, the terminated glycogen chains can be labeled with fluorescent alkynes (e.g., Alkyne-Fluor 488) to visualize the sites of active glycogen synthesis.

Experimental Protocols

Protocol A: Chemical Synthesis (Key Step)

Objective: Conversion of Galacto-triflate to 4-Azido-Gluco derivative.

- Reagents: Methyl 2,3,6-tri-O-benzoyl-4-O-trifluoromethanesulfonyl-

  -D-galactopyranoside (1.0 eq), Sodium Azide (

  , 5.0 eq), DMF (anhydrous).

- Procedure:
  - Dissolve the starting triflate in anhydrous DMF (0.1 M concentration).
  - Add solid

    in one portion.
  - Heat the mixture to 80°C under argon atmosphere for 4–6 hours. Note: Higher temperatures facilitate the sterically demanding secondary displacement.
  - Monitor by TLC (Hexane/EtOAc). The product will typically have a slightly different

    due to the polarity change (OTf vs

).

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- Workup: Dilute with EtOAc, wash copiously with water (to remove DMF and excess azide), dry over

  , and concentrate.

- Purification: Silica gel flash chromatography.

Protocol B: Click Labeling of Incorporated Azide

Objective: Labeling 4-AzGlc-terminated glycans in cell lysate or on surfaces.

- Reaction Mix:
  - Sample (Protein/Glycan with incorporated azide): 50 µL
  - Click Ligand (e.g., THPTA): 100 µM
  - : 1 mM
  - Sodium Ascorbate: 2 mM (Freshly prepared)
  - Alkyne-Fluorophore: 10 µM
- Incubation: Incubate in the dark at Room Temperature for 1 hour.
- Quenching: Add EDTA (5 mM) to chelate copper and stop the reaction.
- Analysis: Proceed to SDS-PAGE (for glycoproteins) or fluorescence microscopy.

References

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